N-Nitroso-Cinacalcet: A Spectroscopic and Analytical Overview

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Compound of Interest

Compound Name: *N-nitroso-cinacalcet*

Cat. No.: *B15808108*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available spectroscopic data and analytical methodologies for the characterization of **N-nitroso-cinacalcet**. This document is intended to serve as a valuable resource for researchers and professionals involved in the development, manufacturing, and quality control of the pharmaceutical agent cinacalcet, where **N-nitroso-cinacalcet** is a potential genotoxic impurity.

Introduction

N-nitroso-cinacalcet, chemically known as (R)-N-(1-(naphthalen-1-yl)ethyl)-N-(3-(3-(trifluoromethyl)phenyl)propyl)nitrous amide, is a nitrosamine impurity that can potentially form during the synthesis or storage of cinacalcet. Due to the classification of nitrosamines as probable human carcinogens, the detection and quantification of **N-nitroso-cinacalcet** at trace levels are of significant regulatory importance. This guide summarizes the publicly available spectroscopic data and discusses the analytical techniques employed for its identification and quantification.

Physicochemical Properties

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A summary of the key physicochemical properties of **N-nitroso-cinacalcet** is presented in the table below.

Property	Value	Source
Molecular Formula	$C_{22}H_{21}F_3N_2O$	[1][2][3]
Molecular Weight	386.41 g/mol	[1][2][3]
Monoisotopic Mass	386.16059778 Da (Calculated)	PubChem
CAS Number	3036581-83-3	[4][5]
IUPAC Name	N-[(1R)-1-naphthalen-1-ylethyl]-N-[3-[3-(trifluoromethyl)phenyl]propyl]nitrous amide	PubChem

Spectroscopic Data

Detailed experimental spectroscopic data for **N-nitroso-cinacalcet** is not widely available in the public domain. Commercial suppliers of the reference standard often provide a comprehensive certificate of analysis, including NMR and IR data, upon purchase. However, the following information has been collated from public sources.

Mass Spectrometry (MS)

Liquid chromatography coupled with tandem mass spectrometry (LC-MS/MS) is the primary technique for the detection and quantification of **N-nitroso-cinacalcet**.

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Parameter	Observed Value/Characteristic	Notes
Mass-to-Charge Ratio (m/z)	387	Observed in LC-MS/MS analysis, corresponding to the protonated molecule $[M+H]^+$. The presence of two peaks with the same m/z suggests the existence of isomers.
Ionization Technique	Electrospray Ionization (ESI), Atmospheric Pressure Chemical Ionization (APCI)	APCI has been recommended for enhanced sensitivity and to mitigate ion suppression effects from the cinacalcet active pharmaceutical ingredient (API).
Detection Mode	Multiple Reaction Monitoring (MRM)	MRM is utilized for its high selectivity and sensitivity, which is crucial for detecting trace-level impurities.
Isomerism	The observation of two chromatographic peaks with the same m/z ratio (e.g., in an 80:20 ratio) suggests the presence of syn and anti conformers due to restricted rotation around the N-N bond of the nitroso group, or potentially the S-isomer.	This isomeric separation is a critical consideration in analytical method development.
Analytical Challenges	Low LC-MS response due to the trifluoromethyl group and potential for ion suppression from the API.	Optimization of MS source parameters, such as temperature, and chromatographic separation are crucial for reliable quantification.

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Nuclear Magnetic Resonance (NMR) Spectroscopy

Specific ^{1}H and ^{13}C NMR chemical shift data for **N-nitroso-cinacalcet** are not publicly available. A complete spectral assignment would require the analysis of a purified reference standard. Based on the molecular structure, the following provides a general expectation for the ^{1}H NMR spectrum:

Proton Environment	Expected Chemical Shift Range (ppm)	Multiplicity
Aromatic Protons	7.0 - 8.5	Multiplets
CH-N (Naphthyl)	5.0 - 6.0	Quartet
CH_2-N	3.0 - 4.0	Multiplets
Internal CH_2	1.8 - 2.5	Multiplets
CH_3	1.2 - 1.8	Doublet
Note:	The presence of syn and anti isomers would likely result in two distinct sets of signals for the protons near the nitroso group. The exact chemical shifts can be influenced by the solvent and the specific isomer.	

Infrared (IR) Spectroscopy

Publicly available IR spectroscopic data for **N-nitroso-cinacalcet** is currently unavailable. However, the characteristic absorption bands for the functional groups present in the molecule can be predicted:

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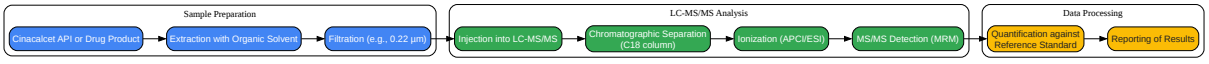
Functional Group	Expected Absorption Range (cm^{-1})
N=O Stretch (Nitrosamine)	1430 - 1500
C-F Stretch (Trifluoromethyl)	1000 - 1400 (strong, multiple bands)
C-H Stretch (Aromatic)	3000 - 3100
C-H Stretch (Aliphatic)	2850 - 3000
C=C Stretch (Aromatic)	1450 - 1600

Experimental Protocols

Detailed, validated experimental protocols for the synthesis and spectroscopic characterization of **N-nitroso-cinacalcet** are proprietary to the manufacturers of the reference standards. However, a general workflow for the analytical determination of **N-nitroso-cinacalcet** as an impurity in cinacalcet drug substance or product can be outlined based on common practices for nitrosamine analysis.

Generalized Analytical Workflow for **N-Nitroso-Cinacalcet** Quantification

The following diagram illustrates a typical workflow for the analysis of **N-nitroso-cinacalcet**.



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Generalized workflow for **N-nitroso-cinacalcet** analysis.

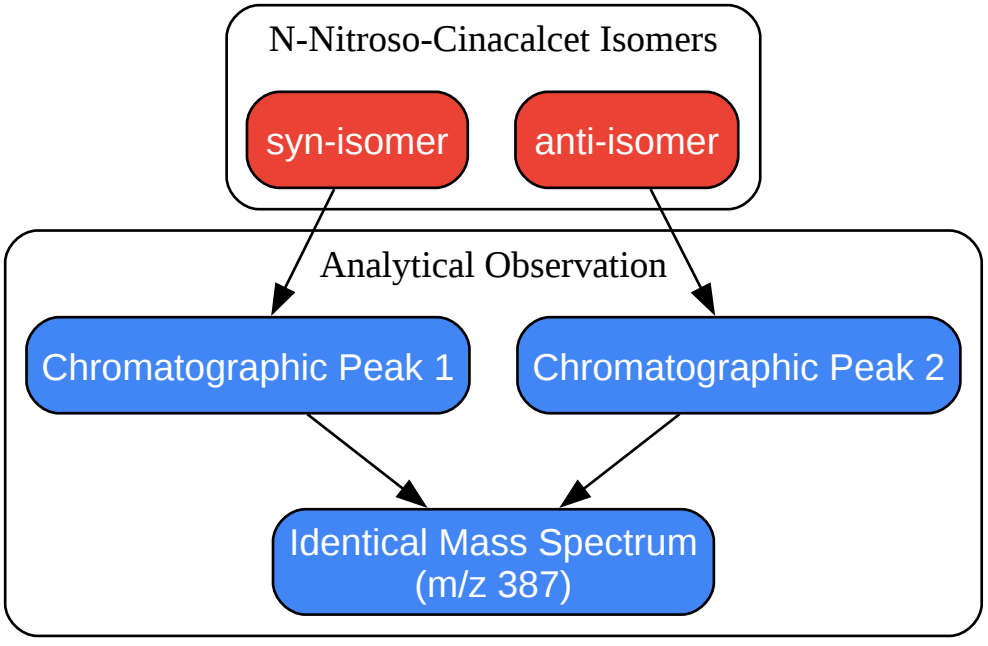
Key Considerations for Method Development:

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- Sample Preparation: The extraction solvent should be chosen to efficiently dissolve both cinacalcet and **N-nitroso-cinacalcet** while being compatible with the LC mobile phase.
- Chromatography: A reversed-phase C18 column is commonly used. The mobile phase composition (typically a mixture of water, acetonitrile or methanol, with additives like formic acid or ammonium formate) needs to be optimized to achieve good peak shape and resolution of the **N-nitroso-cinacalcet** isomers from the parent drug and other impurities.
- MS/MS Detection: The selection of precursor and product ion transitions in MRM mode is crucial for selectivity and sensitivity. The collision energy and other source parameters must be optimized for the specific instrument being used.

Isomerism in N-Nitroso-Cinacalcet

The presence of syn and anti isomers is a common feature of N-nitrosamines due to the partial double-bond character of the N-N bond, which restricts rotation. This can lead to the appearance of two distinct peaks in the chromatogram.



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Logical relationship of **N-nitroso-cinacalcet** isomers to analytical signals.

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Conclusion

The analytical characterization of **N-nitroso-cinacalcet** relies heavily on advanced techniques like LC-MS/MS due to the low levels at which it needs to be controlled. While complete, publicly available spectroscopic datasets (NMR and IR) are lacking, the information available from mass spectrometric studies provides a solid foundation for the development and validation of analytical methods. The potential for isomerism is a key characteristic of this molecule that must be addressed during analysis. This guide serves as a summary of the current public knowledge and a starting point for researchers and analytical scientists working with **N-nitroso-cinacalcet**. For definitive structural confirmation and quantification, the use of a certified reference standard is essential.

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